

Application Note: A Proposed Total Synthesis of Rauvoyunine C

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Compound of Interest

Compound Name: *Rauvoyunine C*

CAS No.: 1211543-01-9

Cat. No.: B1169371

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Abstract: **Rauvoyunine C**, a member of the sarpagine family of monoterpenoid indole alkaloids, presents a formidable synthetic challenge due to its intricate pentacyclic architecture and the presence of an uncommon alkyl chloride moiety. To date, a total synthesis of **Rauvoyunine C** has not been reported in the literature. This application note outlines a novel and comprehensive synthetic strategy for **Rauvoyunine C**, drawing inspiration from successful approaches to structurally related alkaloids.^{[1][2]} The proposed retrosynthesis hinges on a convergent strategy, featuring a stereoselective Pictet-Spengler reaction to forge the core tetracyclic system, a substrate-controlled Mukaiyama-aldol reaction for the construction of the E-ring, and a late-stage C-H functionalization for the introduction of the characteristic chloroethyl group. This document provides detailed in-silico protocols for key transformations, offering valuable insights for researchers in natural product synthesis and drug development.

Introduction to Rauvoyunine C

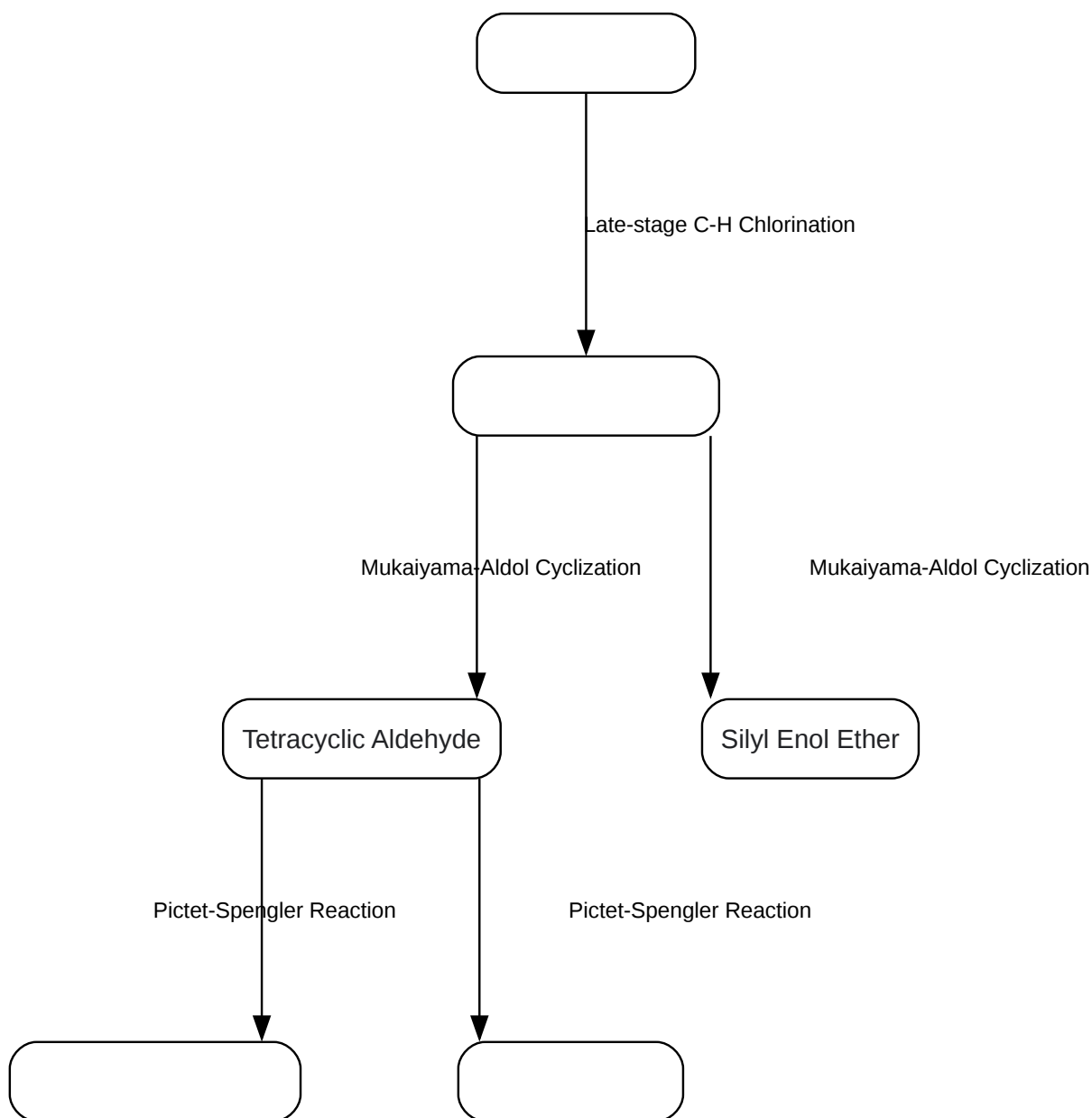
Rauvoyunine C is a sarpagine-type indole alkaloid isolated from *Rauvolfia vomitoria*.^[1] Structurally, it shares the characteristic bridged pentacyclic core of the sarpagine family, which includes a tetrahydro- β -carboline system. A notable feature of **Rauvoyunine C**, and its congener Rauvomine A, is the presence of an alkyl chloride at C-20, a rare functionality among

terrestrial indole alkaloids.[1] While the biological activity of **Rauvoyunine C** is still under investigation, related sarpagine alkaloids exhibit a wide range of pharmacological properties, including anti-inflammatory, anticancer, and antiarrhythmic activities, making them attractive targets for synthetic chemists.[3]

The complexity of the sarpagine skeleton, with its multiple stereocenters and rigid cage-like structure, necessitates a carefully planned synthetic approach. This application note proposes a viable pathway to **Rauvoyunine C**, providing a roadmap for its eventual synthesis and enabling further biological evaluation.

Proposed Retrosynthetic Analysis

Our proposed retrosynthesis of **Rauvoyunine C** is depicted below. We envision that the target molecule can be accessed from a late-stage C-H chlorination of a precursor alcohol. This alcohol, in turn, can be elaborated from a key pentacyclic intermediate. The crucial C-C bond formation to close the E-ring is planned via a Mukaiyama-aldol reaction. The tetracyclic core of the molecule would be assembled through a highly stereoselective Pictet-Spengler reaction, a cornerstone in the synthesis of many indole alkaloids.[4] This convergent approach allows for the early introduction of key stereocenters and functional groups.



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Caption: Proposed Retrosynthetic Analysis of **Rauvogyunine C**.

Key Transformations and In-Silico Protocols

This section details the proposed experimental protocols for the key steps in the forward synthesis of **Rauvogyunine C**. These protocols are adapted from established procedures for the

synthesis of structurally similar sarpagine alkaloids.

Stereoselective Pictet-Spengler Reaction

The construction of the tetracyclic core is a critical step that establishes the stereochemistry of the final molecule. We propose an asymmetric Pictet-Spengler reaction between a protected tryptamine derivative and a chiral aldehyde. This reaction is known to proceed with high diastereoselectivity, providing a reliable method for accessing the desired tetracyclic intermediate.^{[5][6]}

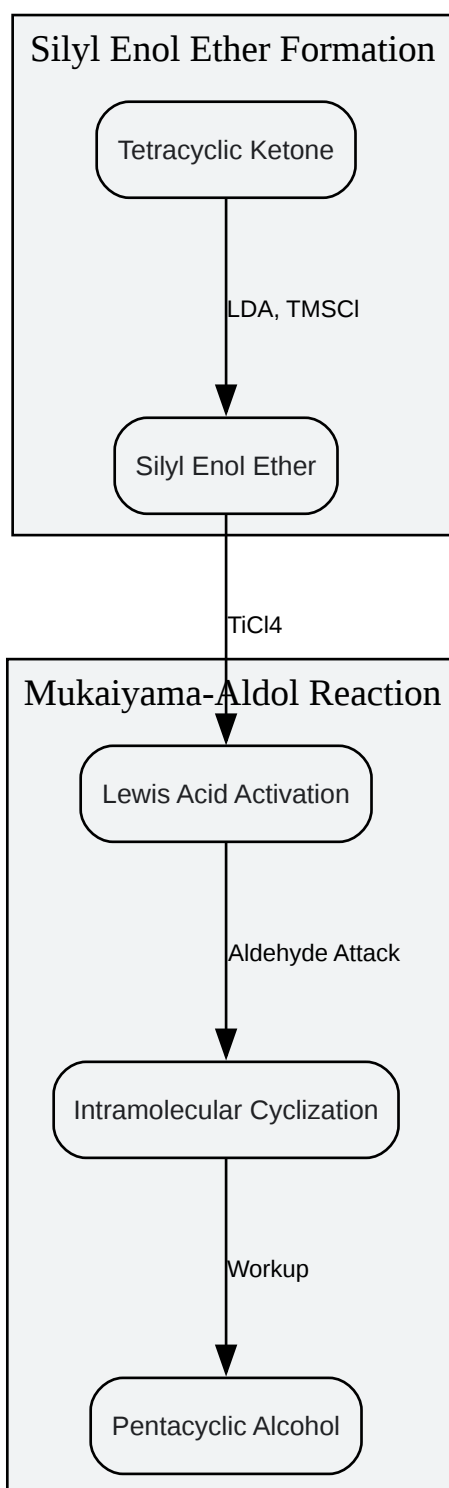
Protocol: Synthesis of the Tetracyclic Core

- **Reactant Preparation:** To a solution of N-benzyltryptamine (1.0 equiv.) in dry dichloromethane (DCM, 0.1 M) is added the chiral aldehyde (1.1 equiv.).
- **Acid Catalysis:** The reaction mixture is cooled to -78 °C, and trifluoroacetic acid (TFA, 1.2 equiv.) is added dropwise.
- **Reaction Monitoring:** The reaction is stirred at -78 °C for 4 hours and then allowed to warm to room temperature overnight. The progress of the reaction is monitored by thin-layer chromatography (TLC).
- **Workup:** Upon completion, the reaction is quenched with a saturated aqueous solution of sodium bicarbonate and extracted with DCM. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- **Purification:** The crude product is purified by flash column chromatography on silica gel to afford the desired tetracyclic amine.

Parameter	Value	Reference
Solvent	Dichloromethane (DCM)	[5]
Catalyst	Trifluoroacetic Acid (TFA)	[5]
Temperature	-78 °C to rt	[5]
Typical Yield	85-95%	[5][6]
Diastereoselectivity	>95:5	[5]

Mukaiyama-Aldol Cyclization

With the tetracyclic core in hand, the next key transformation is the formation of the E-ring. We propose a TiCl_4 -catalyzed intramolecular Mukaiyama-aldol reaction.[7][8] This reaction involves the formation of a silyl enol ether from a ketone precursor, followed by a Lewis acid-promoted cyclization onto an aldehyde.



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Caption: Workflow for the Mukaiyama-Aldol Cyclization.

Protocol: E-Ring Annulation

- **Silyl Enol Ether Formation:** To a solution of the tetracyclic ketone (1.0 equiv.) in dry tetrahydrofuran (THF, 0.1 M) at -78 °C is added lithium diisopropylamide (LDA, 1.2 equiv.). After stirring for 30 minutes, chlorotrimethylsilane (TMSCl, 1.5 equiv.) is added, and the mixture is allowed to warm to room temperature.
- **Mukaiyama-Aldol Reaction:** In a separate flask, the aldehyde precursor is dissolved in dry DCM (0.1 M) and cooled to -78 °C. Titanium tetrachloride (TiCl₄, 1.2 equiv.) is added, followed by the dropwise addition of the freshly prepared silyl enol ether solution.
- **Reaction Monitoring:** The reaction is stirred at -78 °C for 2 hours, and the progress is monitored by TLC.
- **Workup:** The reaction is quenched with a saturated aqueous solution of ammonium chloride and extracted with DCM. The organic layer is washed with brine, dried, and concentrated.
- **Purification:** The resulting pentacyclic alcohol is purified by flash chromatography.

Late-Stage C-H Chlorination

The introduction of the chloroethyl side chain represents a significant challenge. We propose a late-stage C-H functionalization approach, which avoids carrying the sensitive chloro group through multiple synthetic steps. A radical-mediated chlorination using an N-chloroamide has been shown to be effective for the site-selective chlorination of complex molecules.^[9]

Protocol: Introduction of the Chloroethyl Group

- **Reactant Preparation:** The pentacyclic alcohol (1.0 equiv.) is dissolved in a suitable solvent such as acetonitrile (0.05 M).
- **Radical Initiation:** N-chlorosuccinimide (NCS, 1.5 equiv.) and a radical initiator such as AIBN (0.1 equiv.) are added to the solution.
- **Photochemical Reaction:** The reaction mixture is irradiated with a blue LED lamp at room temperature for 24 hours.
- **Reaction Monitoring:** The conversion is monitored by LC-MS.

- Workup and Purification: The solvent is removed under reduced pressure, and the residue is purified by preparative HPLC to yield **Rauvoyunine C**.

Parameter	Value	Reference
Chlorinating Agent	N-Chlorosuccinimide (NCS)	[9]
Initiator	AIBN / Blue LED	[9]
Solvent	Acetonitrile	[9]
Temperature	Room Temperature	[9]
Anticipated Yield	Moderate	[9]

Conclusion

This application note has detailed a comprehensive and scientifically grounded synthetic strategy for the total synthesis of **Rauvoyunine C**. While this represents a theoretical pathway, the individual steps are based on well-established and high-yielding transformations used in the synthesis of closely related sarpagine alkaloids. The proposed route offers a viable starting point for research groups aiming to achieve the first total synthesis of this intriguing natural product. The successful synthesis of **Rauvoyunine C** will not only be a significant achievement in organic synthesis but will also provide access to this rare alkaloid for further biological and pharmacological studies.

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